

# commercial availability of N-(Methoxycarbonyl)-L-tryptophan methyl ester

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## Compound of Interest

**Compound Name:** *N-(Methoxycarbonyl)-L-tryptophan methyl ester*

**Cat. No.:** B014263

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An In-depth Technical Guide to the Commercial Sourcing and Application of **N-(Methoxycarbonyl)-L-tryptophan methyl ester** (CAS 58635-46-4)

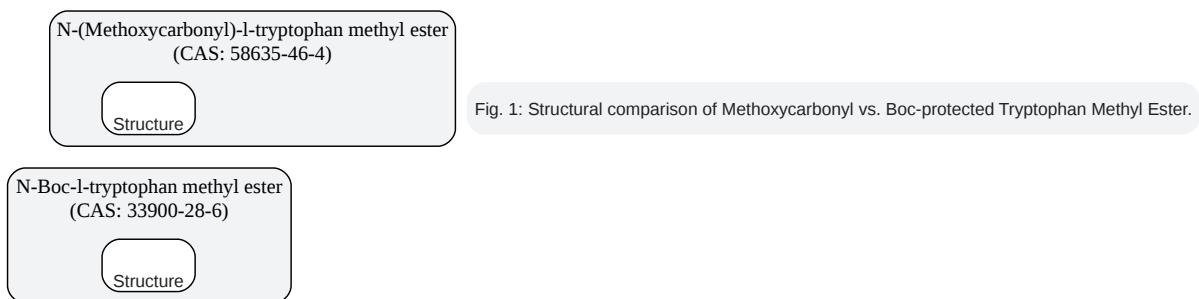
## Abstract

**N-(Methoxycarbonyl)-L-tryptophan methyl ester** is a key protected amino acid derivative utilized by researchers, medicinal chemists, and drug development professionals. Its unique structure, featuring protection on both the alpha-amino and carboxyl functional groups, makes it a valuable intermediate in multi-step organic syntheses, particularly in solution-phase peptide synthesis. This guide provides a comprehensive overview of its commercial availability, offering insights into the supplier landscape, critical quality control parameters, and best practices for handling and storage. Furthermore, it delves into the scientific context of its applications, providing actionable protocols and workflows to ensure its effective use in a laboratory setting. This document is designed to bridge the gap between procurement and application, empowering scientists to source and utilize this reagent with confidence and technical proficiency.

## Chemical Identity and Physicochemical Properties

Accurate identification is the cornerstone of reproducible science. **N-(Methoxycarbonyl)-L-tryptophan methyl ester** is a derivative of the essential amino acid L-tryptophan, where the alpha-amino group is protected by a methoxycarbonyl group and the carboxylic acid is esterified to a methyl ester.

A common point of confusion arises with a similar, more frequently used derivative, N-Boc-L-tryptophan methyl ester. The protecting groups, while both serving to prevent unwanted reactivity of the amine, have different chemical properties and deprotection conditions. The methoxycarbonyl group is typically more robust than the tert-butoxycarbonyl (Boc) group, which is famously acid-labile. This distinction is critical when planning a synthetic route.



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Caption: Structural comparison of Methoxycarbonyl vs. Boc-protected Tryptophan Methyl Ester.

The key physicochemical properties of the title compound are summarized below, compiled from various commercial and database sources.

Property	Value	Source(s)
CAS Number	58635-46-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>14</sub> H <sub>16</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	276.29 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to off-white or light yellow solid/powder	<a href="#">[4]</a>
Melting Point	99-101 °C (lit.)	<a href="#">[4]</a> <a href="#">[5]</a>
Optical Activity	[α]20/D -1.4° (c = 1 in methanol)	<a href="#">[4]</a>
Purity (Typical)	≥95% - 98% (by HPLC)	<a href="#">[1]</a> <a href="#">[6]</a>

## Commercial Availability and Supplier Landscape

**N-(Methoxycarbonyl)-L-tryptophan methyl ester** is readily available from a wide range of chemical suppliers, catering to both small-scale research and larger development needs. Sourcing is not a significant challenge, but selecting the right supplier for a specific application requires careful consideration of purity, documentation, and scale.

Representative Commercial Suppliers:

Supplier	Typical Purity/Grade	Notes
Sigma-Aldrich (Merck)	98%	A leading supplier for research-grade chemicals with extensive documentation.
Thermo Fisher Scientific	96%	Often available under the legacy Alfa Aesar brand, providing reliable quality. <a href="#">[6]</a>
CP Lab Chemicals	95%	Supplier for laboratory and research use. <a href="#">[1]</a>
CymitQuimica	98%	European supplier offering various pack sizes. <a href="#">[7]</a>
ChemicalBook	Varies (e.g., 99.9%)	An aggregator platform listing multiple, often China-based, manufacturers suitable for bulk inquiries. <a href="#">[5][8]</a>
Santa Cruz Biotechnology	Research Grade	Provides the compound for research use only.

#### Expert Insights on Procurement:

- Purity vs. Price: A significant price variance exists between suppliers.[\[1\]\[4\]\[6\]](#) This often correlates with the level of quality control, analytical testing performed, and the provided documentation. For discovery and non-critical applications, a lower-cost source may be acceptable. For drug development or GMP-adjacent work, a premium supplier with comprehensive batch-specific data is essential.
- The Certificate of Analysis (CoA): Always request a lot-specific CoA before purchase or upon receipt. This document is the primary guarantee of quality and should detail the purity (typically by HPLC), appearance, and identity confirmation (e.g., by spectroscopy).[\[2\]](#)
- Scale and Origin: For gram-scale quantities, established distributors in North America and Europe like Sigma-Aldrich and Thermo Fisher are reliable choices. For multi-kilogram or

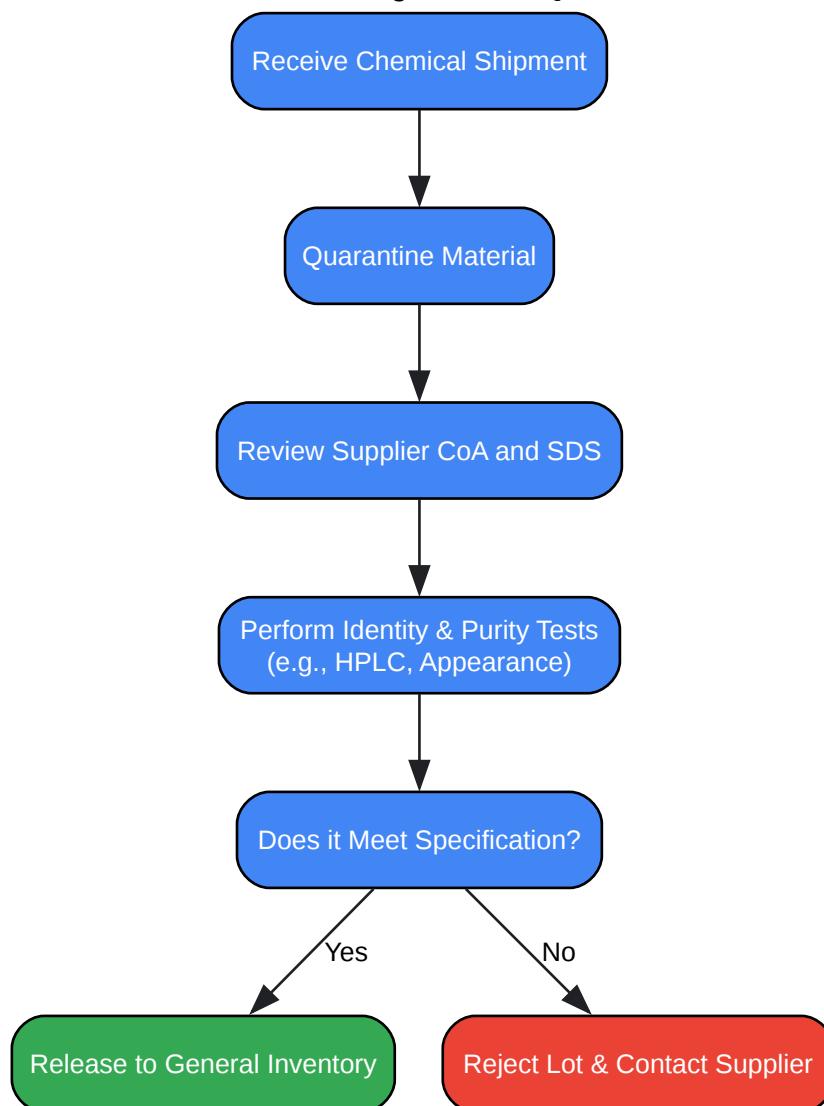
custom synthesis needs, contacting manufacturers directly or through platforms like ChemicalBook may be more economical.[8]

- Intended Use: Suppliers explicitly state that this chemical is for research, manufacturing, or industrial use only, not for direct medical or consumer applications.[1][2]

## Quality Control and Analytical Characterization

Ensuring the quality of starting materials is a non-negotiable aspect of scientific integrity. Upon receiving a shipment of **N-(Methoxycarbonyl)-l-tryptophan methyl ester**, independent verification is a prudent step, especially for critical applications.

Workflow: Incoming Material Qualification



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Caption: A self-validating workflow for qualifying incoming chemical reagents.

Protocol: High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This protocol provides a general method for verifying the purity of the compound. It is based on standard reverse-phase chromatography principles suitable for aromatic amino acid derivatives.<sup>[9]</sup>

- System Preparation:

- HPLC System: A standard HPLC with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in Acetonitrile.
- Detection Wavelength: 280 nm (for the indole chromophore).

- Sample Preparation:

- Accurately weigh approximately 1 mg of **N-(Methoxycarbonyl)-L-tryptophan methyl ester**.
- Dissolve in 1 mL of a 50:50 mixture of Mobile Phase A and B to create a 1 mg/mL stock solution.
- Further dilute as necessary to be within the linear range of the detector.

- Chromatographic Method:

- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Gradient Program:

- 0-5 min: 20% B
- 5-25 min: Linear gradient from 20% to 80% B
- 25-30 min: 80% B
- 30-35 min: Return to 20% B and equilibrate.
- Data Analysis (Causality):
  - Why this works: The C18 stationary phase retains the molecule via hydrophobic interactions with its indole side chain. The gradient elution with increasing acetonitrile (Mobile Phase B) systematically decreases the polarity of the mobile phase, eventually eluting the compound.
  - Expected Result: A pure sample will yield a single major peak. Purity is calculated as the area of the main peak divided by the total area of all peaks, expressed as a percentage. Impurities will appear as separate, smaller peaks.

## Handling, Storage, and Safety

Proper handling and storage are crucial for user safety and maintaining the chemical's integrity. Information is consolidated from multiple Safety Data Sheets (SDS).[\[10\]](#)

Parameter	Recommendation	Rationale
Personal Protective Equipment (PPE)	Eyeshields, chemical-resistant gloves, N95 dust mask (if handling powder).	Prevents eye/skin contact and inhalation of fine particles.
Handling	Use in a well-ventilated area or chemical fume hood. Avoid dust formation.	Minimizes inhalation exposure.
Storage	Store in a tightly sealed container at room temperature, protected from light.	Protects from atmospheric moisture and light-induced degradation. While some sources suggest refrigeration (0-8°C), room temperature is generally sufficient for short-to-medium term storage if dry and dark. <sup>[4][11]</sup>
Incompatibilities	Strong oxidizing agents.	Can lead to vigorous, exothermic reactions. <sup>[10]</sup>
Hazardous Decomposition	Under fire conditions, may produce carbon monoxide (CO), carbon dioxide (CO <sub>2</sub> ), and nitrogen oxides (NO <sub>x</sub> ).	Standard for nitrogen-containing organic compounds. <sup>[10]</sup>

The compound is not generally considered hazardous under US OSHA Hazard Communication Standards, but good laboratory practices should always be followed.<sup>[10]</sup>

## Core Applications and Scientific Context

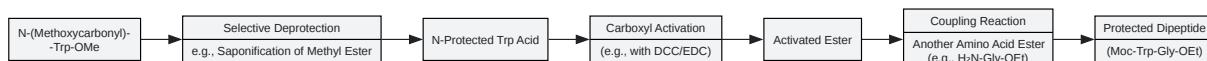
The primary utility of **N-(Methoxycarbonyl)-l-tryptophan methyl ester** lies in its role as a building block in organic synthesis.

### Solution-Phase Peptide Synthesis

In peptide synthesis, protecting reactive functional groups is essential to direct the formation of the correct amide bond. This compound has both the N-terminus (amino group) and C-terminus

(carboxyl group) blocked, making it an ideal starting point or intermediate.

The methoxycarbonyl group on the nitrogen prevents it from acting as a nucleophile. The methyl ester on the carboxyl group prevents it from reacting with activating agents intended for another amino acid. A typical workflow involves the selective deprotection of one end of the molecule, followed by coupling.



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Caption: Generalized workflow for using the title compound in dipeptide synthesis.

#### Intermediate in Complex Molecule Synthesis

Beyond peptides, this derivative serves as a precursor in the synthesis of other complex molecules. It has been documented as an intermediate in the dye-sensitized photooxidation of tryptophan to formylkynurenine and in the total synthesis of alkaloids such as (-)-Calycanthine. [\[12\]](#) Its utility stems from the predictable reactivity of the protected amino acid scaffold, allowing chemists to perform modifications on the indole ring before revealing the amino acid functionality.

## Conclusion

**N-(Methoxycarbonyl)-L-tryptophan methyl ester** is a commercially accessible and valuable reagent for chemical synthesis. While its procurement is straightforward, researchers and drug development professionals must exercise due diligence in supplier selection and material qualification to ensure experimental reproducibility and success. Understanding its physicochemical properties, implementing robust quality control checks, and adhering to safe handling practices are paramount. This guide serves as a technical resource to empower scientists to confidently source, verify, and apply this versatile building block in their research and development endeavors.

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